

Proper Disposal of Butyl Nicotinate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Butyl nicotinate

Cat. No.: B1215821

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **butyl nicotinate**, ensuring compliance and minimizing risk.

Immediate Safety and Handling Precautions

Butyl nicotinate is classified as a substance that causes skin and serious eye irritation[1][2]. Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical.

Required Personal Protective Equipment (PPE):

- Protective gloves: To prevent skin contact.
- Eye protection: Safety glasses or goggles to shield from splashes.
- Lab coat: To protect clothing and skin from accidental exposure.

Handling should be performed in a well-ventilated area to avoid the generation and inhalation of vapor or mist[1].

Step-by-Step Disposal Procedure

The primary recommended method for the disposal of **butyl nicotinate** is through a licensed professional waste disposal service or by incineration in a chemical incinerator equipped with an afterburner and scrubber system[1]. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidelines.

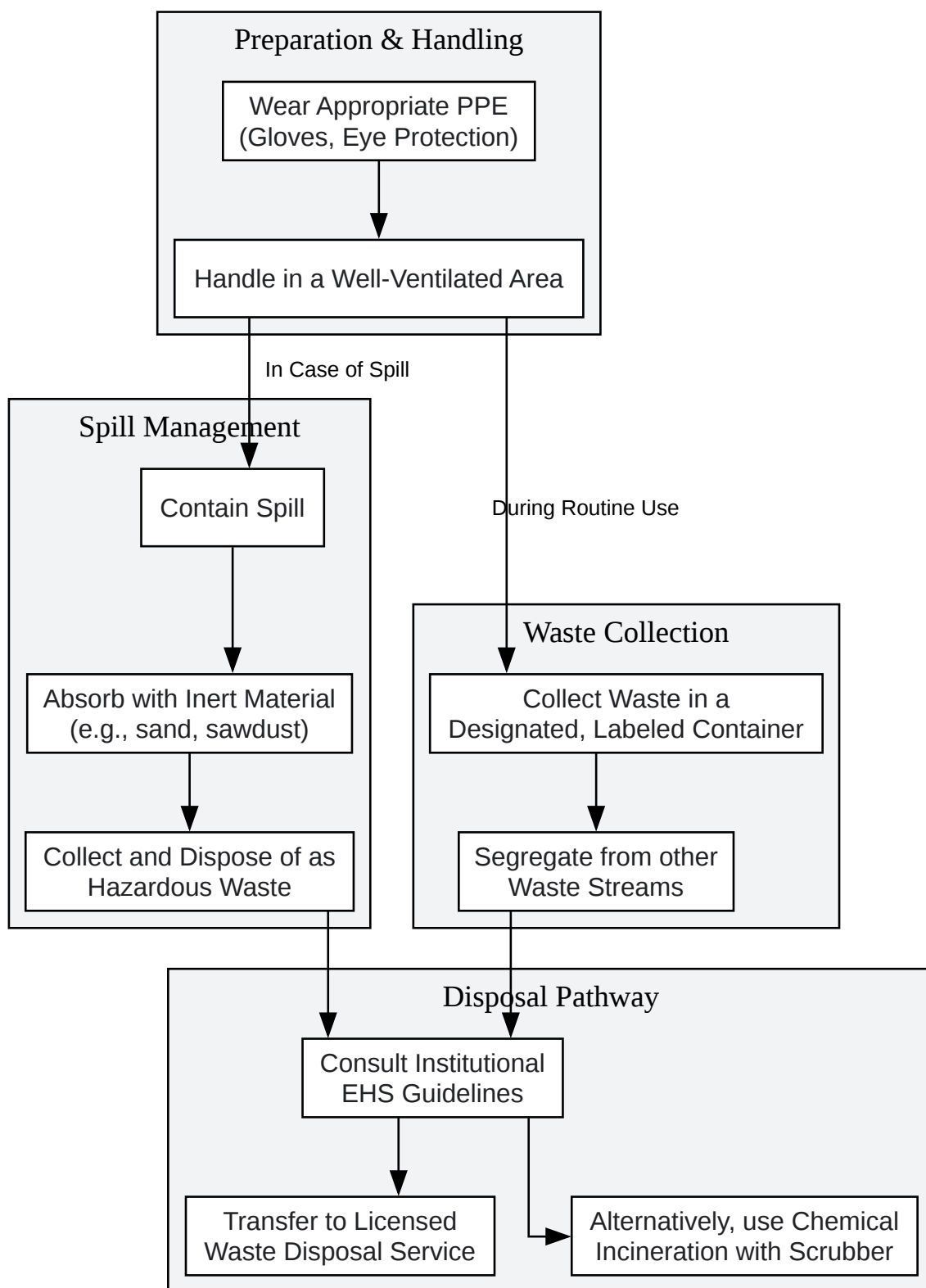
- Waste Collection:
 - Collect waste **butyl nicotinate** in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Spill Management:
 - In the event of a spill, absorb the material with an inert absorbent such as dry sand, earth, or sawdust[1].
 - For larger spills, contain the area to prevent spreading[1].
 - Collect the absorbed material and dispose of it as hazardous waste in accordance with local, state, and federal regulations[1].
- Disposal Pathway:
 - The collected waste should be handed over to a licensed hazardous waste disposal company.
 - Alternatively, it may be possible to burn the chemical in a suitable incinerator[1].
 - It is imperative to observe all federal, state, and local environmental regulations when disposing of this substance[1].

Quantitative Data Summary

Property	Value	Source
CAS Number	6938-06-3	[1] [2]
Molecular Formula	C10H13NO2	[1] [2]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation	[1]
Precautionary Statements	P264, P280, P302+P352, P305+P351+P338	[1]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **butyl nicotinate**.



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Caption: Logical workflow for the proper disposal of **butyl nicotinate**.

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. Butyl nicotinate | C₁₀H₁₃NO₂ | CID 81353 - PubChem [pubchem.ncbi.nlm.nih.gov]
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